

AMCA-X, SE: A Technical Guide for Advanced Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMCA-X SE

Cat. No.: B15552252

[Get Quote](#)

AMCA-X, Succinimidyl Ester (SE) is a widely utilized amine-reactive fluorescent probe that emits in the blue region of the spectrum. This guide provides an in-depth technical overview of its properties and applications, with a focus on methodologies relevant to researchers, scientists, and professionals in drug development.

Core Properties and Specifications

AMCA-X, SE, chemically known as 6-((7-amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, succinimidyl ester, is a derivative of the aminomethylcoumarin (AMCA) fluorophore.^{[1][2][3]} The "X" in its name refers to a seven-atom aminohexanoyl spacer that separates the fluorophore from its reactive succinimidyl ester group.^{[4][5]} This spacer is designed to minimize potential quenching interactions that can occur when the dye is conjugated to a biomolecule, and in some instances, it enhances the accessibility of the dye for recognition by secondary detection reagents.^{[4][5]}

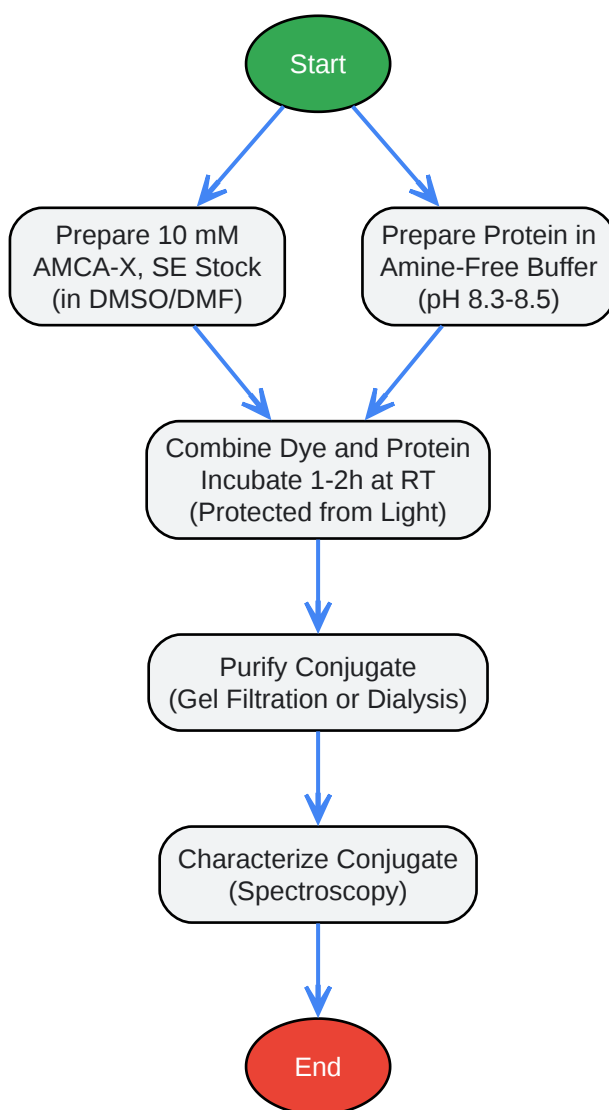
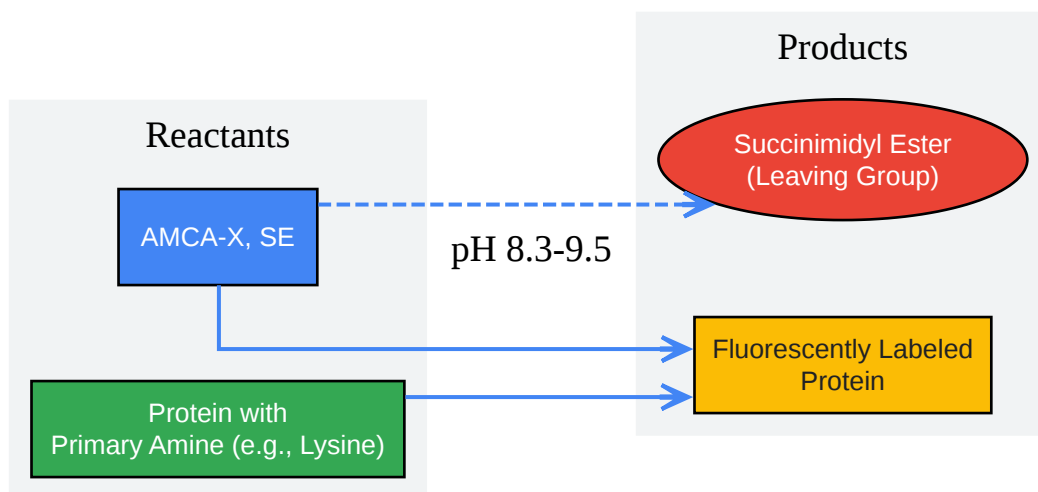
Physicochemical and Spectral Data

The key characteristics of AMCA-X, SE are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Source
Full Chemical Name	6-((7-amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, succinimidyl ester	[1][2][3]
Molecular Formula	C ₂₂ H ₂₅ N ₃ O ₇	[1][2]
Molecular Weight	443.46 g/mol	[2][3]
Appearance	White to light yellow solid/powder	[1][2][6]
Excitation Maximum (λ _{ex})	~353 nm (in Methanol)	[1][2][7]
Emission Maximum (λ _{em})	~442 nm (in Methanol)	[1][2][7]
Extinction Coefficient	19,000 cm ⁻¹ M ⁻¹	[2]
Solubility	Soluble in DMSO and DMF	[1][2][3][6]
Storage Conditions	-20°C, desiccated, and protected from light	[1][2][6]

Mechanism of Action: Amine-Reactive Labeling

AMCA-X, SE is an amine-reactive dye, meaning it readily forms stable covalent bonds with primary and secondary aliphatic amines.[2][8] The succinimidyl ester (SE) moiety is highly reactive towards the non-protonated ε-amino groups of lysine residues and the N-termini of proteins.[8][9] This reaction, which results in a stable amide bond, is highly pH-dependent.[9][10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. thomassci.com [thomassci.com]
- 2. biotium.com [biotium.com]
- 3. abpbio.com [abpbio.com]
- 4. AMCA-X, SE [6-((7-Amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, SE] - 10 mg, 10 mg | Labscoop [labscoop.com]
- 5. AMCA-X, SE [6-((7-Amino-4-methylcoumarin-3-acetyl)amino)hexanoic acid, SE] - 10 mg [eurogentec.com]
- 6. adipogen.com [adipogen.com]
- 7. AMCA-X N-succinimidyl ester - CAS-Number 216309-02-3 - Order from Chemodex [chemodex.com]
- 8. biotium.com [biotium.com]
- 9. Introduction to Amine Modification—Section 1.1 | Thermo Fisher Scientific - JP [thermofisher.com]
- 10. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [AMCA-X, SE: A Technical Guide for Advanced Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552252#what-is-amca-x-se]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com